

Safe Disposal of MeOSuc-AAPM-PNA: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MeOSuc-AAPM-PNA

Cat. No.: B1409345

[Get Quote](#)

For researchers and laboratory professionals handling **MeOSuc-AAPM-PNA** (N-Methoxysuccinyl-Ala-Ala-Pro-Met-p-nitroanilide), a substrate used in cathepsin G activity assays, ensuring its proper disposal is crucial for laboratory safety and environmental protection.^{[1][2]} This guide provides a clear, step-by-step process for the safe disposal of this compound, based on established safety data.

Chemical and Physical Properties

A summary of the key properties of **MeOSuc-AAPM-PNA** is provided in the table below. Understanding these characteristics is the first step in safe handling and disposal.

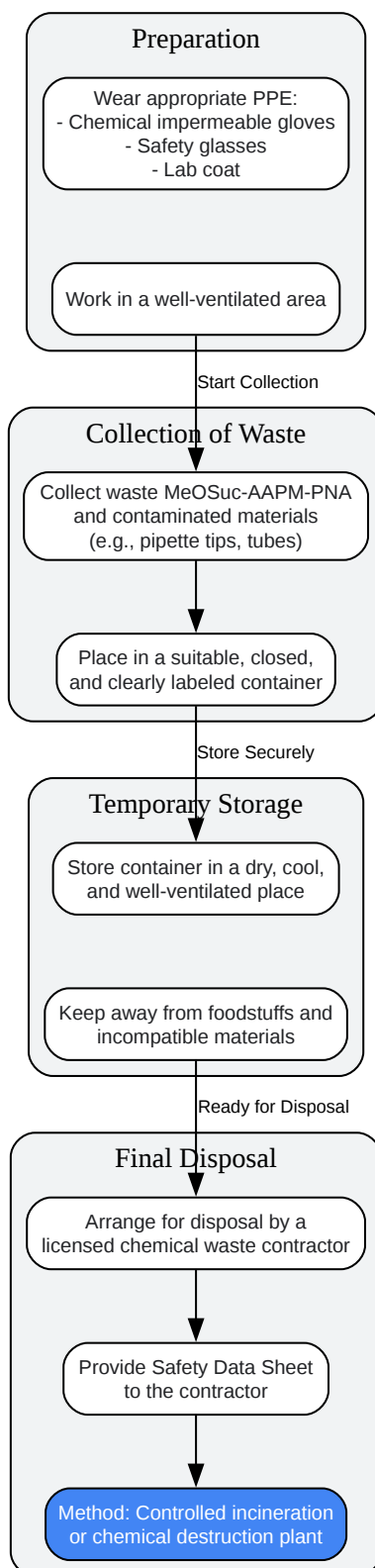
| Property | Value |
|--------------------|--------------|
| CAS Number | 70967-91-8 |
| Molecular Formula | C27H38N6O9S |
| Molecular Weight | 622.69 g/mol |
| Storage Conditions | -20°C |

Disposal Protocol

The primary recommended method for the disposal of **MeOSuc-AAPM-PNA** is through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.^[3]

Discharging this chemical into sewer systems or the environment must be strictly avoided.[3]

Workflow for Disposal of **MeOSuc-AAPM-PNA**



[Click to download full resolution via product page](#)

*A step-by-step workflow for the safe disposal of **MeOSuc-AAPM-PNA**.*

Handling of Spills and Contaminated Materials

In the event of a spill, it is important to prevent the chemical from entering drains.[3] Spilled material should be collected and placed in a suitable, closed container for disposal.[3] All sources of ignition should be removed, and spark-proof tools should be used during cleanup.[3]

Contaminated clothing should be removed immediately, and the affected skin should be washed with soap and plenty of water.[3]

Packaging that has contained **MeOSuc-AAPM-PNA** should be triple-rinsed (or equivalent) before being offered for recycling or reconditioning.[3] Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[3] For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[3]

First-Aid Measures

In case of accidental exposure to **MeOSuc-AAPM-PNA**, the following first-aid measures should be taken:

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[3] |
| Skin Contact | Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[3] |
| Eye Contact | Rinse the eyes with pure water for at least 15 minutes and consult a doctor.[3] |
| Ingestion | Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3] |

Regulatory Information

It is important to note that **MeOSuc-AAPM-PNA** is not listed in the following chemical inventories:

- European Inventory of Existing Commercial Chemical Substances (EINECS)[3]
- United States Toxic Substances Control Act (TSCA) Inventory[3]
- China Catalog of Hazardous chemicals 2015[3]
- New Zealand Inventory of Chemicals (NZIoC)[3]
- Philippines Inventory of Chemicals and Chemical Substances (PICCS)[3]
- Vietnam National Chemical Inventory[3]
- Chinese Chemical Inventory of Existing Chemical Substances (China IECSC)[3]

- Korea Existing Chemicals List (KECL)[3]

Disposal must be carried out in accordance with all applicable local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [Safe Disposal of MeOSuc-AAPM-PNA: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1409345#meosuc-aapm-pna-proper-disposal-procedures\]](https://www.benchchem.com/product/b1409345#meosuc-aapm-pna-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com